

N,N'-Dimethyloxamide safety data sheet and handling precautions

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Identification & Basic Properties

The table below summarizes the core identifying information and physical characteristics of **N,N'-Dimethyloxamide**.

Property	Description
CAS Number	615-35-0 [1] [2]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	116.12 g/mol [1] [2]
Synonyms	N,N'-Dimethyloxalamide; N ¹ ,N ² -Dimethylethanediamide [2]
Melting Point	215-217 °C (lit.) [1] [2]
Density	1.091±0.06 g/cm ³ (Predicted) [2]
Solubility	Soluble in Chloroform, Dichloromethane, Methanol [2]
Form	Crystals [2]

Property	Description
Log P	-1.11 [3]

Hazard and Handling Information

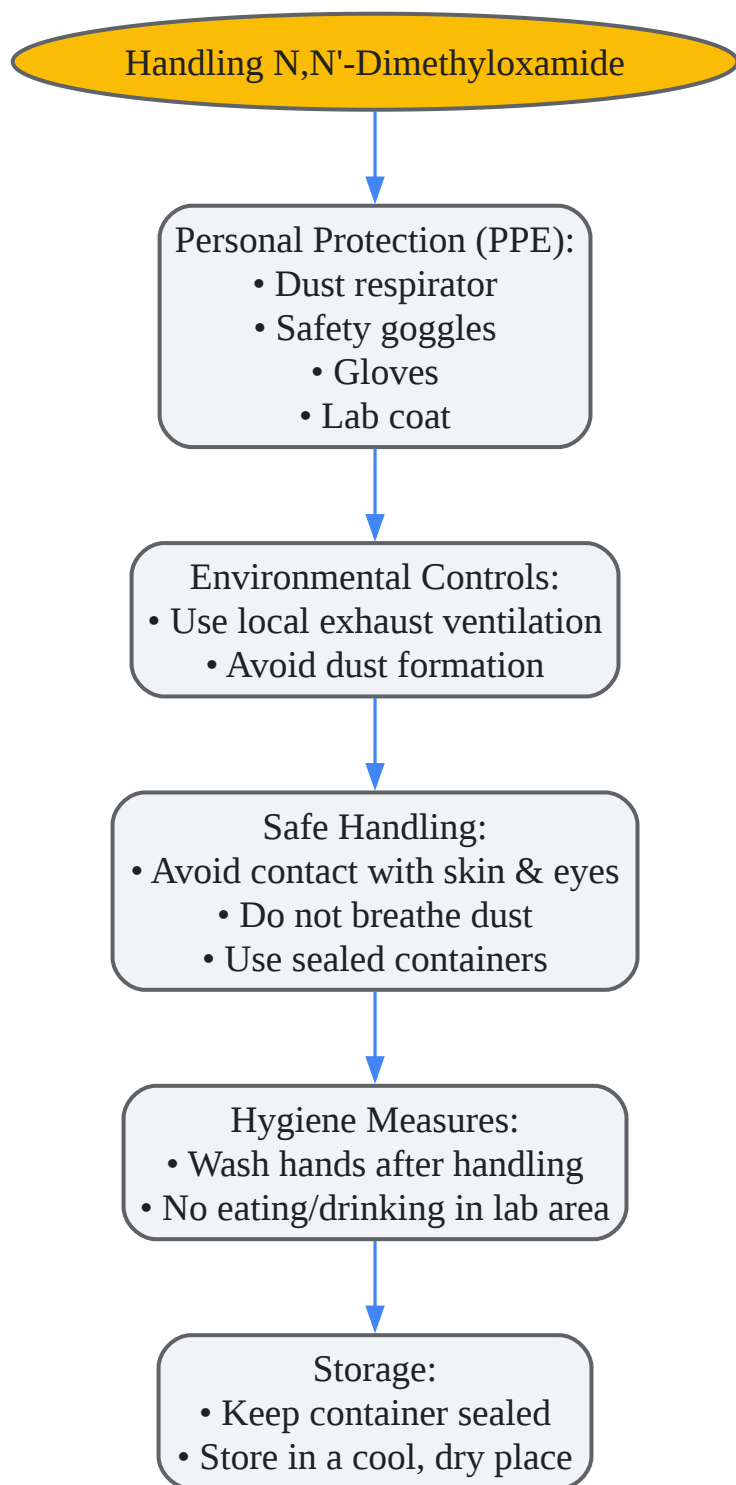
The available hazard information is limited. One source lists the following [2]:

- **Hazard Codes:** Xi - Irritant
- **Risk Statements (R-codes):**
 - R36/37/38: Irritating to eyes, respiratory system, and skin.
- **Safety Statements (S-codes):**
 - S22: Do not breathe dust.
 - S24/25: Avoid contact with skin and eyes.

Based on this hazard classification, the following handling precautions are recommended:

Handling Precautions

The following workflow outlines the standard personal protection and handling procedures for a solid chemical irritant.



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Standard handling workflow for a solid chemical irritant.

How to Obtain a Full Safety Data Sheet

The information found does not include critical toxicological data (e.g., LD50), complete ecological information, or detailed disposal considerations. To ensure safety in your research and development work, I strongly advise you to take the following steps to obtain a complete Safety Data Sheet (SDS):

- **Contact Suppliers Directly:** The most reliable source for an SDS is the chemical supplier. Several suppliers are listed in the search results, such as Hebei Chuanghai Biotechnology, Dayang Chem, and Thermo Scientific (Alfa Aesar) [1] [2]. You can visit their websites or contact them to request a current SDS for CAS 615-35-0.
- **Consult Specialized Databases:** Search professional chemical safety databases like those from **PubMed** or **TOXNET** (via NIH) for toxicology literature.

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References

1. , N '- N , 98% 5 g | Buy Online | Thermo Scientific Alfa... Dimethyloxamide [fishersci.co.uk]
2. 615-35-0 | CAS DataBase [chemicalbook.com]
3. , N ' - N | SIELC Technologies Dimethyloxamide [sielc.com]

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